

Health and safety information for 1,4-Diethynylbenzene

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Compound of Interest

Compound Name: 1,4-Diethynylbenzene

Cat. No.: B7766942

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An In-depth Technical Guide to the Health and Safety of 1,4-Diethynylbenzene

This guide provides comprehensive health and safety information for **1,4-Diethynylbenzene**, tailored for researchers, scientists, and professionals in drug development. Due to the limited availability of direct toxicological studies on this specific compound, this document synthesizes information from Safety Data Sheets (SDS), data on structurally related compounds, and standardized experimental protocols. All information derived from analogous compounds or generalized procedures is clearly indicated.

Chemical and Physical Properties

1,4-Diethynylbenzene is an organic compound with the chemical formula $C_{10}H_6$. It is a solid at room temperature and is utilized in various research applications, including the development of advanced sensor technologies, high-performance organic light-emitting diodes (OLEDs), and in the study of mixed-valence metal complexes.^[1]

Table 1: Physical and Chemical Properties of 1,4-Diethynylbenzene

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₆	[1] [2] [3]
Molecular Weight	126.15 g/mol	[1] [2] [3]
CAS Number	935-14-8	[1] [2] [3]
Appearance	White to orange-brown crystalline powder	[4]
Melting Point	94-98 °C (literature)	[1] [5]
Boiling Point	182.8 °C (predicted)	[6] [7]
Flash Point	51.9 ± 16.7 °C (predicted)	[7]
Storage Temperature	2-8°C	[1] [5] [6]

Toxicological Data

Direct and comprehensive toxicological data for **1,4-Diethynylbenzene** is limited. The primary known hazard is skin sensitization.[\[1\]](#)[\[2\]](#)[\[8\]](#) The following table summarizes the available quantitative data.

Table 2: Acute Toxicity of **1,4-Diethynylbenzene**

Test Type	Species	Route	Value	Source(s)
LD ₅₀ (Lethal Dose, 50%)	Mouse	Unreported	4500 mg/kg	[7]

Note: The LD₅₀ value is sourced from the Registry of Toxic Effects of Chemical Substances (RTECS), referencing the journal "Gigiena Truda i Professional'nye Zabolevaniya." The experimental details of this study are not readily available.

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1,4-Diethynylbenzene** is classified with the following hazards.

Table 3: GHS Hazard Classification for **1,4-Diethynylbenzene**

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin Sensitization, Category 1	H317: May cause an allergic skin reaction.	GHS07 (Exclamation Mark)	Warning

Source(s):[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[8\]](#)

Precautionary Statements:[\[1\]](#)[\[5\]](#)[\[8\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P501: Dispose of contents/container to an approved waste disposal plant.

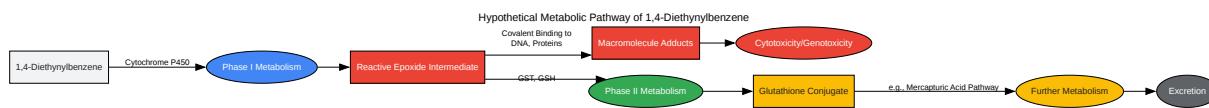
Hypothetical Metabolic Pathway and Toxicological Implications

No direct studies on the metabolism of **1,4-diethynylbenzene** were found. However, based on the metabolism of the structurally similar compound 1,4-diethenylbenzene and general principles of xenobiotic metabolism, a hypothetical pathway can be proposed. This pathway is critical for understanding the potential mechanisms of toxicity.

The metabolism is likely initiated by Phase I oxidation reactions, primarily catalyzed by cytochrome P450 enzymes in the liver.[\[9\]](#) The ethynyl groups are electron-rich and susceptible to oxidation, potentially forming highly reactive intermediates such as epoxides. These

electrophilic epoxides can covalently bind to cellular macromolecules like DNA and proteins, leading to cytotoxicity and genotoxicity.

Subsequently, Phase II conjugation reactions would detoxify these reactive intermediates. This includes conjugation with glutathione (GSH), catalyzed by glutathione S-transferases (GSTs), to form more water-soluble and excretable metabolites.[9] Other conjugation pathways, such as glucuronidation, may also occur.



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Caption: Hypothetical metabolic pathway of **1,4-diethynylbenzene**.

Safe Handling and Personal Protective Equipment (PPE)

Given its classification as a skin sensitizer and potential for uncharacterized toxicity, strict adherence to safety protocols is mandatory.

Engineering Controls:

- Work with **1,4-diethynylbenzene** should be conducted in a properly functioning chemical fume hood to minimize inhalation of dust.[10]
- Ensure that safety showers and eyewash stations are readily accessible.[10]

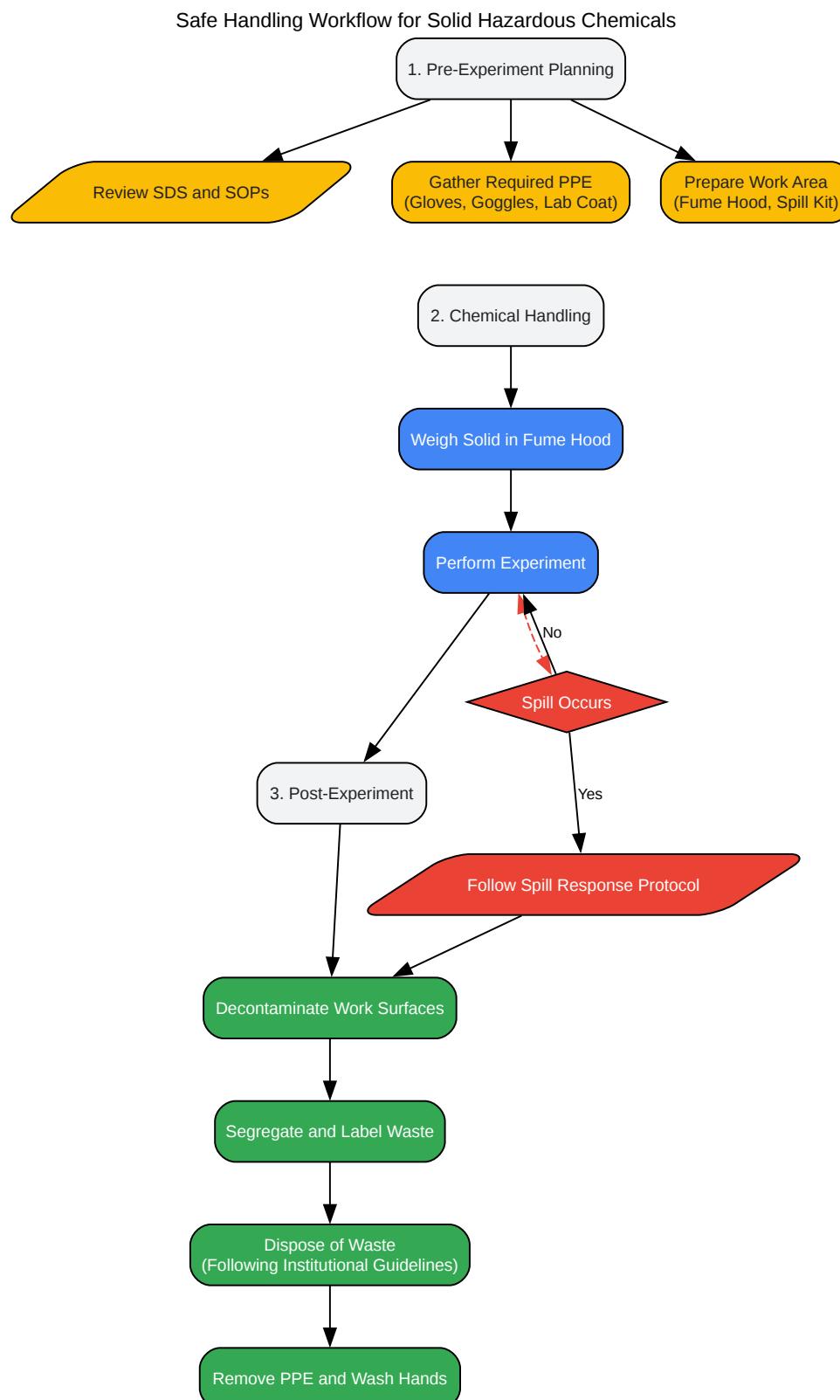
Personal Protective Equipment (PPE):[1][5]

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:

- Wear chemical-resistant gloves (e.g., nitrile, neoprene).
- A lab coat should be worn at all times.
- Respiratory Protection: For operations where dust may be generated and engineering controls are insufficient, a NIOSH-approved N95 dust mask or higher-level respirator should be used.[1][5]

Handling Practices:

- Avoid contact with skin, eyes, and clothing.[9]
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[8]



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